

RUSKI-201 dihydrochloride handling precautions

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Compound Focus: Ruski-201

Cat. No.: S542076

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Chemical Identification & Properties

The table below summarizes the key identifying information and physical properties of **RUSKI-201** dihydrochloride as provided by chemical suppliers.

Property	Details
CAS Number	2320262-09-5 [1] [2] [3]
Molecular Formula	C ₂₀ H ₂₉ Cl ₂ N ₃ OS [1] [2] [4]
Molecular Weight	430.43 g/mol [1] [2] [4]
Purity	≥98% (from one supplier) [5]
Appearance	Solid, light brown to brown [2]
Solubility	Soluble in DMSO and water [1] [5]
Primary Biological Role	Potent and specific Hedgehog acyltransferase (Hhat) inhibitor (IC ₅₀ = 0.20 μM) [1] [2] [4]

Hazards and Safe Handling

Based on the Safety Data Sheet (SDS) from DC Chemicals, this compound has specific hazards that require careful control measures [3].

- **Hazard Statements**

- **H302:** Harmful if swallowed [3].
- **H410:** Very toxic to aquatic life with long-lasting effects [3].

- **Precautionary Measures**

- **Personal Protection:** Wear safety goggles, protective gloves, and impervious clothing. Use a suitable respirator and ensure adequate ventilation [3].
- **Hygiene:** Do not eat, drink, or smoke when handling this product. Wash skin thoroughly after handling [3].
- **Environmental:** Avoid release to the environment. Collect spillage and dispose of properly [3].

The following diagram outlines the key personal protective equipment (PPE) and precautions for handling this substance:



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Storage and Stability

For both safety and product integrity, adhere to the following storage conditions:

- **Long-term Storage (Powder):** Store at **-20°C** in a tightly sealed container [1] [3].
- **Short-term Storage (Solution):**
 - **DMSO Solution:** Can be stored for 2 weeks at **4°C** or for 6 months at **-80°C** [1] [2].

- **General Conditions:** Keep in a cool, well-ventilated area away from direct sunlight, moisture, and incompatible materials like strong acids, bases, and oxidizing agents [3].

Experimental Considerations

- **In Vitro Activity:** **RUSKI-201** dihydrochloride blocks Hedgehog (Hh) signaling and inhibits Hh palmitoylation. It has been shown to inhibit signaling in co-culture assays with cell lines like H520, Panc-1, and MCF-7, with IC_{50} values of $4.8 \pm 0.60 \mu\text{M}$, $7.8 \pm 1.3 \mu\text{M}$, and $8.5 \pm 0.65 \mu\text{M}$, respectively [2].
- **Stock Solution Preparation:** Prepare stock solutions in DMSO. Further dilutions can be made using aqueous buffers or cell culture media. Note that the compound is also soluble in water [5].
- **Cell Viability:** One study reported that **RUSKI-201** did not affect cell viability at concentrations up to $25 \mu\text{M}$ in Shh-Light2 and HEK-293 cells over 48 hours, suggesting a good initial working range [2]. Always determine the optimal, non-toxic concentration for your specific cell line and assay conditions.

Frequently Asked Questions

Q1: What should I do if I spill **RUSKI-201** dihydrochloride?

- **A:** Wear appropriate PPE. Absorb the spill with a finely-powdered liquid-binding material (like diatomite). Decontaminate surfaces by scrubbing with alcohol. Collect all contaminated material and dispose of it as hazardous chemical waste according to your institution's regulations [3].

Q2: How should I dispose of waste containing this compound?

- **A:** Dispose of the substance and its container through an approved waste disposal plant, in compliance with all applicable local, state, and federal regulations [3].

Q3: Is **RUSKI-201** dihydrochloride safe for the environment?

- **A:** No. It is classified as very toxic to aquatic life with long-lasting effects. You must take all precautions to prevent its release into drains, water courses, or the soil [3].

A Note on the Available Information

Please be aware that the information presented here is sourced primarily from commercial chemical suppliers and their Safety Data Sheets. For the most rigorous and detailed experimental protocols, I strongly

recommend consulting primary scientific literature that specifically details the use of **RUSKI-201** dihydrochloride in biological assays.

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References

1. - RUSKI | CAS 2320262-09-5|DC Chemicals 201 dihydrochloride [dcchemicals.com]
2. RUSKI-201 dihydrochloride | Hhat Inhibitor [medchemexpress.com]
3. RUSKI-201 dihydrochloride|2320262-09-5|MSDS [dcchemicals.com]
4. - RUSKI | | TargetMol 201 dihydrochloride [targetmol.com]
5. - RUSKI | HHAT inhibitor | Axon Medchem 201 dihydrochloride [axonmedchem.com]

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